

Benzyl 2-(thietan-3-ylidene)acetate molecular weight and structure

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Compound of Interest

Benzyl 2-(thietan-3-ylidene)acetate

Cat. No.:

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In-depth Technical Guide: Benzyl 2-(thietan-3-ylidene)acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information on **Benzyl 2-(thietan-3-ylidene)acetate**, a specific organic compound of interest in chemical research. While the core structural and molecular data are established, this guide also highlights the current limitations in publicly accessible, in-depth experimental and biological data for this molecule.

Core Molecular Data

Benzyl 2-(thietan-3-ylidene)acetate is an ester formed from benzyl alcohol and 2-(thietan-3-ylidene)acetic acid. Its structure features a four-membered, sulfur-containing thietane ring with an exocyclic double bond.

Structure:

The key quantitative and identifying data for this compound are summarized in the table below.



Property	Data	Source
Molecular Weight	220.29 g/mol	
Molecular Formula	C12H12O2S	Inferred
CAS Number	1394319-40-4	
Purity	≥95%	

Experimental Protocols

A thorough search of scientific literature and chemical databases did not yield detailed, publicly available experimental protocols for the synthesis of **Benzyl 2-(thietan-3-ylidene)acetate**. While general methods for esterification and synthesis of thietane-containing compounds exist, specific reaction conditions, purification methods, and characterization data for this particular molecule have not been published in accessible literature.

Quantitative Experimental Data

Similarly, specific quantitative experimental data such as ¹H-NMR, ¹³C-NMR, mass spectrometry (MS), or infrared (IR) spectroscopy data for **Benzyl 2-(thietan-3-ylidene)acetate** are not available in the public domain. This information is crucial for the unambiguous identification and characterization of the compound and would typically be found in peer-reviewed scientific journals or detailed patent literature, which are not currently available for this molecule.

Applications in Drug Development & Signaling Pathways

There is currently no publicly available information regarding the biological activity of **Benzyl 2- (thietan-3-ylidene)acetate**. No studies have been published that describe its effects on biological systems, its mechanism of action, or its potential involvement in any signaling pathways. Consequently, its application in drug development is not documented in the accessible scientific literature.

Visualization



Due to the lack of published experimental workflows for the synthesis of **Benzyl 2-(thietan-3-ylidene)acetate** and the absence of any information regarding its role in biological signaling pathways, the generation of Graphviz diagrams as requested is not possible.

Conclusion

Benzyl 2-(thietan-3-ylidene)acetate is a chemically defined entity with a known structure, molecular weight, and CAS number. However, the in-depth technical information required by researchers and drug development professionals, such as detailed synthetic protocols, comprehensive characterization data, and biological activity studies, is not currently available in the public domain. Further research and publication are needed to elucidate the properties and potential applications of this compound.

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